

GR 55562 dihydrochloride stability and proper storage conditions

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Compound of Interest

Compound Name: GR 55562 dihydrochloride

Cat. No.: B1672125

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Technical Support Center: GR 55562 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of **GR 55562 dihydrochloride**. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GR 55562 dihydrochloride**?

A: There are slight variations in storage recommendations from different suppliers. For optimal stability, it is recommended to store solid **GR 55562 dihydrochloride** at +4°C under desiccating conditions. Some suppliers also list -20°C as an acceptable long-term storage temperature.

Q2: How should I prepare and store stock solutions of **GR 55562 dihydrochloride**?

A: **GR 55562 dihydrochloride** is soluble in water. For stock solutions, dissolve the compound in sterile, purified water. It is advisable to prepare concentrated stock solutions to minimize the volume of solvent added to your experimental system. Once prepared, aliquot the stock

solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q3: What is the stability of **GR 55562 dihydrochloride** in aqueous solution?

A: The stability of **GR 55562 dihydrochloride** in aqueous solution is dependent on the storage temperature. For long-term storage, it is recommended to keep stock solutions at -80°C. For shorter periods, -20°C is also acceptable.

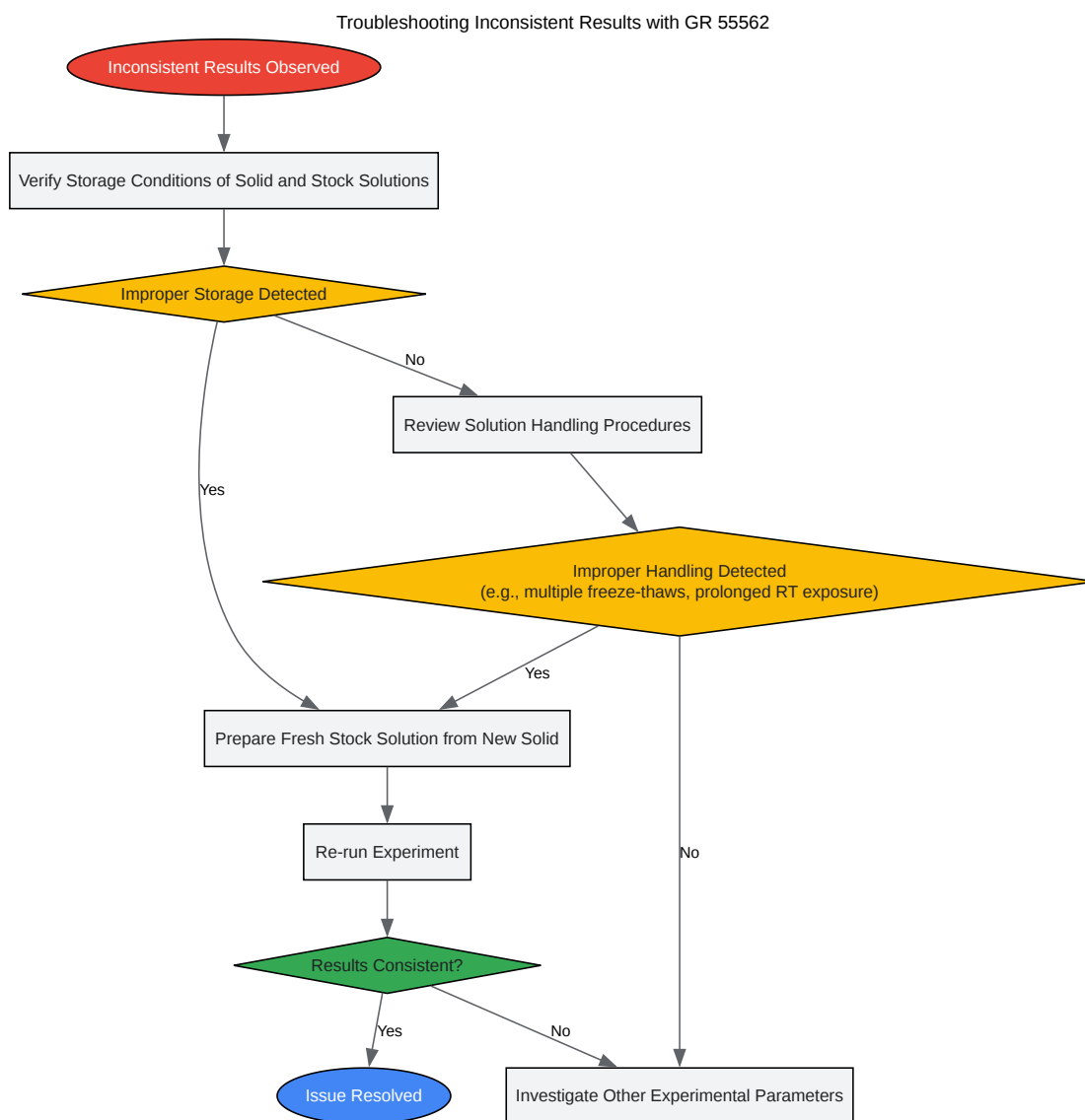
Q4: Can I store **GR 55562 dihydrochloride** solutions at room temperature?

A: It is not recommended to store solutions of **GR 55562 dihydrochloride** at room temperature for extended periods. If required for your experimental setup, prepare fresh solutions or thaw a stock solution just before use and keep it on ice.

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This could be related to the degradation of **GR 55562 dihydrochloride**. Follow this troubleshooting workflow to identify the potential cause:



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Caption: Troubleshooting workflow for inconsistent experimental results.

Data Presentation

Table 1: Recommended Storage Conditions for GR 55562 Dihydrochloride

Form	Condition	Temperature	Duration	Notes
Solid	Long-term	+4°C	Up to 12 months or longer	Store under desiccating conditions. [1]
-20°C	Up to 3 years	As per some supplier recommendations.		
Stock Solution	Long-term	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.
Short-term	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

Objective: To prepare a stable, concentrated stock solution of **GR 55562 dihydrochloride** for use in various downstream experiments.

Materials:

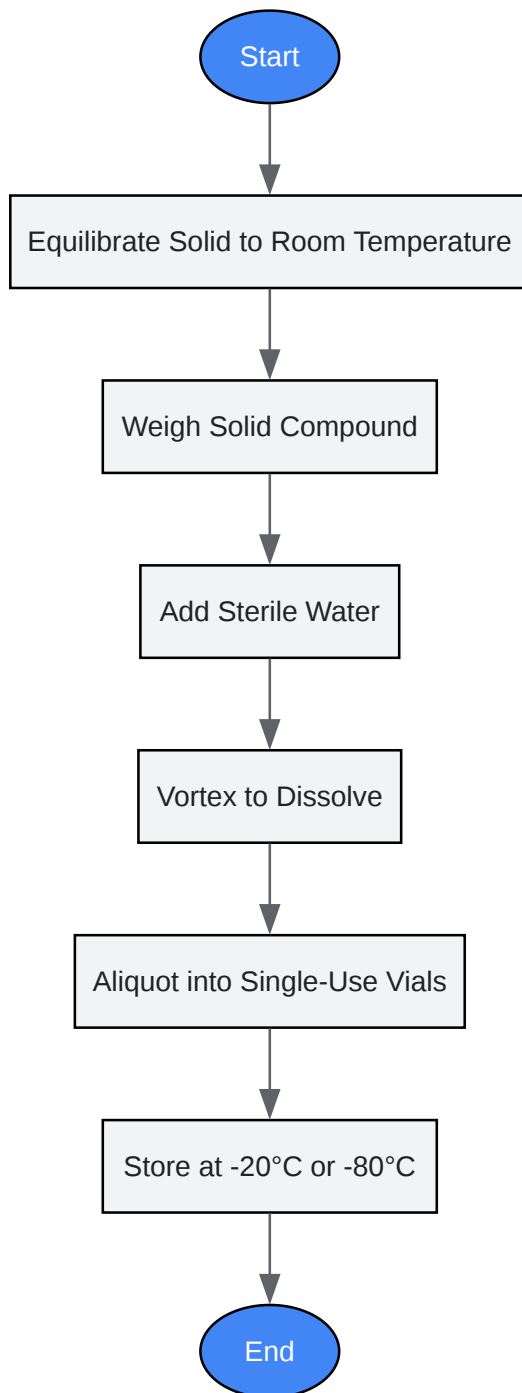
- **GR 55562 dihydrochloride** (solid)
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes or cryovials

- Calibrated balance
- Vortex mixer

Procedure:

- Allow the vial of solid **GR 55562 dihydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Weigh out the desired amount of the solid compound using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 448.39 g/mol), weigh out 4.48 mg.
- Add the appropriate volume of sterile water to the solid.
- Vortex the solution until the solid is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes or cryovials.
- Label the vials clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Workflow for Preparing GR 55562 Stock Solution

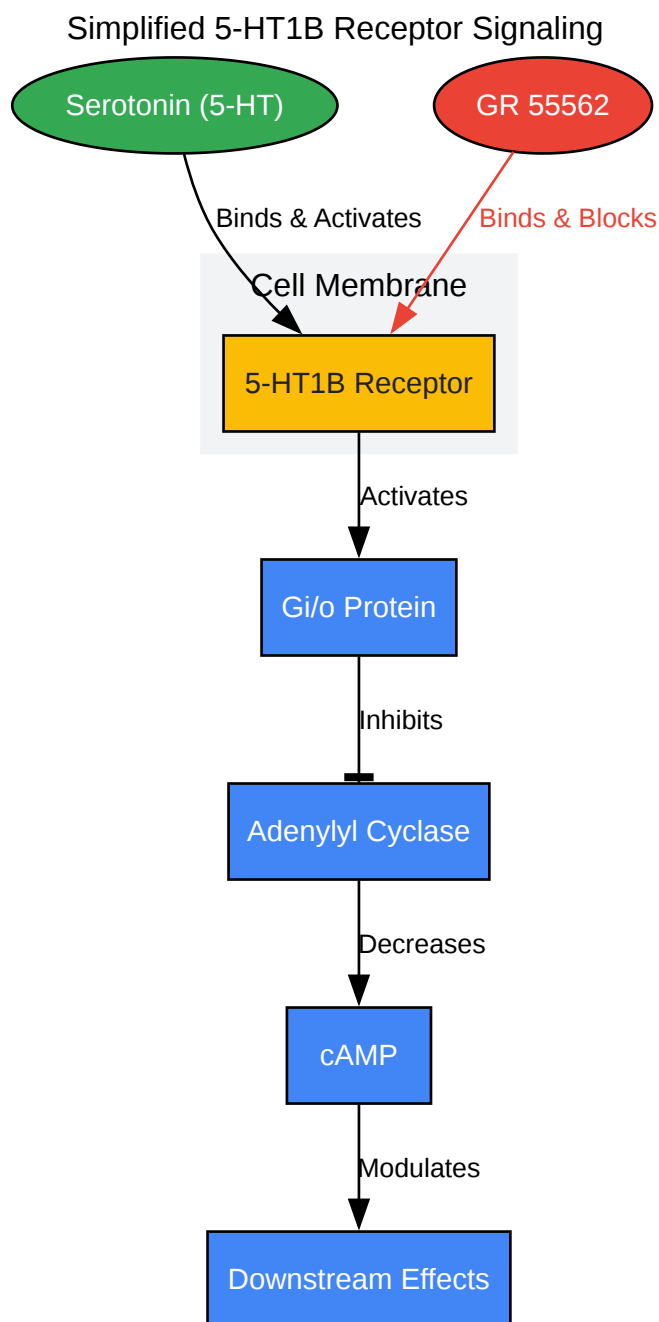


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Caption: Experimental workflow for stock solution preparation.

Signaling Pathway Context

GR 55562 is a selective antagonist of the 5-HT_{1B} receptor. Understanding its mechanism of action is crucial for experimental design.



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Caption: GR 55562 blocks serotonin's effect on the 5-HT1B receptor.

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References

- 1. researchgate.net [researchgate.net]
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